

2-Hydroxyethyl palmitate chemical properties and structure

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Compound of Interest

Compound Name: **2-Hydroxyethyl palmitate**

Cat. No.: **B1220826**

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An In-depth Technical Guide to the Chemical Properties and Structure of **2-Hydroxyethyl Palmitate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and relevant experimental methodologies for **2-Hydroxyethyl palmitate**. The information is intended to support research, development, and application of this compound in various scientific fields.

Chemical Structure and Identification

2-Hydroxyethyl palmitate, also known as 2-hydroxyethyl hexadecanoate, is the ester formed from the condensation of palmitic acid and ethylene glycol.[\[1\]](#)[\[2\]](#) It is classified as a hexadecanoate ester and a primary alcohol.[\[1\]](#)[\[2\]](#)

Identifier	Value
IUPAC Name	2-hydroxyethyl hexadecanoate[2][3][4]
Synonyms	Ethylene glycol monopalmitate, Glycol palmitate, Palmitoylglycol[1][4]
CAS Number	4219-49-2[1][5]
Molecular Formula	C18H36O3[1][4][5]
Canonical SMILES	CCCCCCCCCCCCCCCC(=O)OCCO[1][2][3]
InChI	InChI=1S/C18H36O3/c1-2-3-4-5-6-7-8-9-10-11-12-13-14-15-18(20)21-17-16-19/h19H,2-17H2,1H3[1][2][4]
InChIKey	BXCRLBBIZJSWNS-UHFFFAOYSA-N[1][2][4] [5]

Physicochemical Properties

A summary of the key physicochemical properties of **2-Hydroxyethyl palmitate** is presented below.

Property	Value	Unit
Molecular Weight	300.48	g/mol
Appearance	White to Off-white Solid[4]	-
Melting Point	51-53	°C[4]
Boiling Point	410.9 ± 18.0	°C at 760 mmHg[3][4][5]
Density	0.9 ± 0.1	g/cm³[4][5]
Flash Point	156	°C[3][5]
pKa	13.90 ± 0.10 (Predicted)	-
Solubility	Slightly soluble in Chloroform and Methanol[4][6]	-
LogP	5.00320	-
Refractive Index	1.455[4][5]	-
Topological Polar Surface Area	46.5	Å²
Rotatable Bond Count	17	-
Hydrogen Bond Acceptor Count	3	-

Experimental Protocols

Synthesis via Transesterification of Triglycerides

This protocol describes the synthesis of 2-hydroxyethyl esters, including **2-hydroxyethyl palmitate**, from a triglyceride source such as peanut oil and ethylene glycol.[7][8]

Materials:

- Triglyceride source (e.g., peanut oil)
- Ethylene glycol

- Potassium carbonate (K₂CO₃) as a catalyst
- Three-neck flask
- Reflux condenser
- Thermometer
- Magnetic stirrer with heater

Procedure:

- Place 20 grams of the triglyceride sample into a three-neck flask equipped with a reflux condenser, thermometer, and magnetic stirrer.
- Heat the triglyceride sample to 150 °C.
- Add ethylene glycol (at a 10:1 molar ratio to triglycerides) and K₂CO₃ (9 mol% of triglycerides) to the flask.
- Maintain the reaction temperature at 150 °C with constant stirring at 500 rpm for 5 hours.
- Monitor the reaction progress using thin-layer chromatography (TLC) with an eluent of n-hexane:ethyl acetate (2:1). The formation of the product will be indicated by the appearance of a new spot.
- Upon completion, the mixture is cooled, and the product can be purified using appropriate chromatographic techniques.

Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

Direct analysis of 2-hydroxy-fatty acids by GC can be challenging due to their low volatility.^[9] ^[10] Derivatization is a necessary step to convert them into more volatile forms suitable for GC-MS analysis.^[9]^[10] The following protocol is adapted for the analysis of **2-hydroxyethyl palmitate**.

Materials:

- **2-Hydroxyethyl palmitate** sample
- Silylating agent (e.g., N,O-Bis(trimethylsilyl)trifluoroacetamide - BSTFA)
- Aprotic solvent (e.g., pyridine, DMF)
- GC-MS instrument

Procedure:

- Sample Preparation: Prepare a 1 mg/mL solution of the **2-hydroxyethyl palmitate** sample in an aprotic solvent in a reaction vial.
- Derivatization (Silylation): Add an excess of the silylating agent (e.g., BSTFA) to the sample solution.
- Reaction: Tightly cap the vial and heat it in a heating block or oven at 60°C for 60 minutes to ensure complete derivatization of the hydroxyl group.
- GC-MS Analysis:
 - Inject the derivatized sample into the GC-MS system.
 - The GC separates the components of the sample, and the mass spectrometer provides mass spectra for identification and quantification.

Spectroscopic Data

Spectroscopic data is crucial for the structural elucidation and confirmation of **2-hydroxyethyl palmitate**.

- Mass Spectrometry (MS): The NIST WebBook provides mass spectrometry data (electron ionization) for hexadecanoic acid, 2-hydroxyethyl ester.[\[1\]](#)
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H NMR and ¹³C NMR spectra are essential for confirming the arrangement of protons and carbons in the molecule. While specific spectra for **2-hydroxyethyl palmitate** are not provided in the search results, they can be found in spectral databases such as SpectraBase.[\[2\]](#)

- Infrared (IR) Spectroscopy: IR spectroscopy can be used to identify the functional groups present, such as the hydroxyl (-OH) and ester (C=O) groups.[2]

Safety and Handling

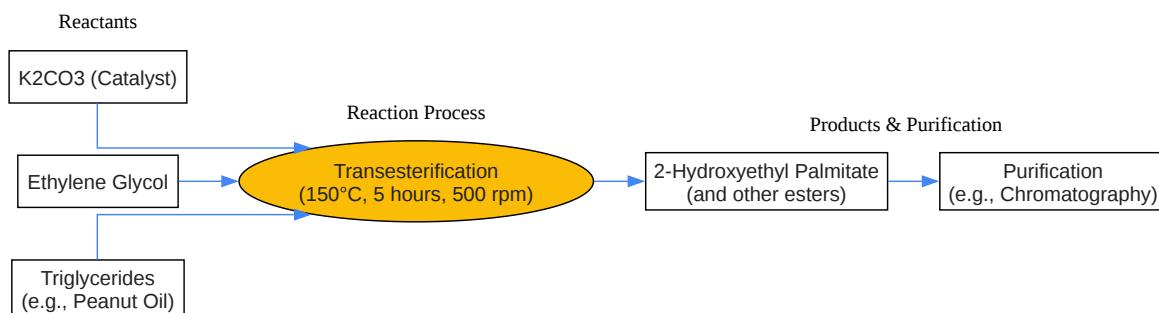
Based on available safety data sheets, the following handling precautions are recommended.

- Handling: Handle in a well-ventilated place.[12] Wear suitable protective clothing, including gloves and safety goggles.[12] Avoid contact with skin and eyes, and avoid the formation of dust and aerosols.[12]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[12] Keep away from heat, sparks, and open flames.[13]
- First Aid:
 - In case of skin contact: Wash off with soap and plenty of water.[12]
 - In case of eye contact: Rinse with pure water for at least 15 minutes.[12]
 - If inhaled: Move the victim into fresh air.[12]
 - If swallowed: Rinse mouth with water and do not induce vomiting.[12] In all cases of exposure, seek medical attention.[12]

Applications and Biological Relevance

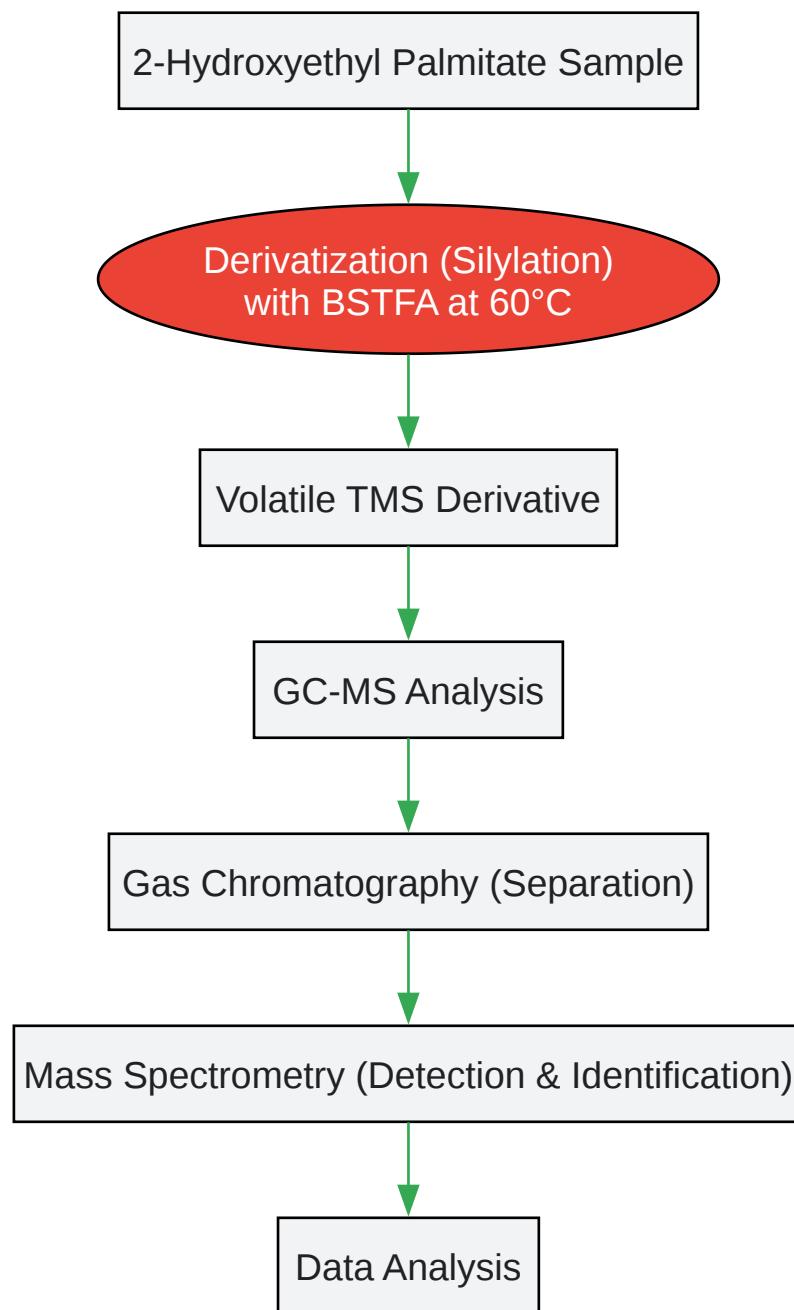
2-Hydroxyethyl palmitate has applications in the cosmetics industry as a stabilizer for water-in-oil emulsions, an opacifying agent, a thickening agent, a dispersing agent, and an emollient. [4][6] It has also been reported to have a role as a metabolite in *Brassica napus*.[1][2] Some sources suggest it may act as an antimicrobial agent and as a liposomal carrier for drug delivery.[4]

Visualizations



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Caption: Synthesis workflow for **2-Hydroxyethyl palmitate** via transesterification.



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Caption: Analytical workflow for **2-Hydroxyethyl palmitate** using GC-MS.

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